

Personal protective equipment for handling 5-Nonadecylresorcinol

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Compound of Interest

Compound Name: 5-Nonadecylresorcinol

Cat. No.: B162296

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Essential Safety and Handling Guide for 5-Nonadecylresorcinol

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **5-Nonadecylresorcinol**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

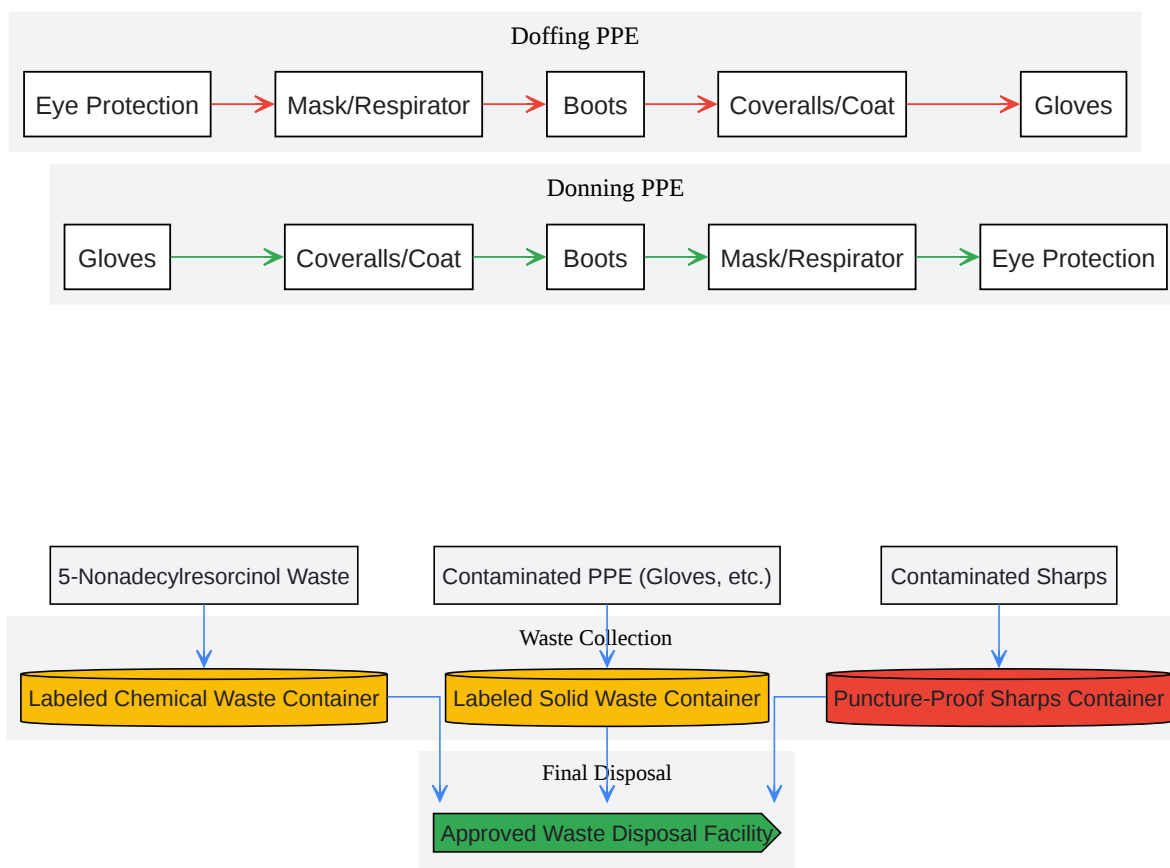
5-Nonadecylresorcinol and similar alkylresorcinols present several potential hazards. Based on data for related compounds, exposure can lead to skin and eye irritation, allergic skin reactions, and may be harmful if swallowed.^{[1][2][3][4]} Therefore, a comprehensive PPE strategy is mandatory.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene rubber gloves are recommended. Avoid latex, leather, or fabric gloves. ^{[5][6]}
Body Protection	Laboratory coat or coveralls	Long-sleeved shirt and long pants should be worn as a base layer. ^[5] A chemical-resistant apron may be required for mixing or handling concentrates. ^{[5][7]}
Eye and Face Protection	Safety goggles or a face shield	Should provide protection from splashes, mists, and dust. ^{[7][8]} Standard safety glasses should have side shields. ^[7]
Respiratory Protection	Air-purifying respirator (APR)	Use in areas with inadequate ventilation or when dust generation is likely. ^{[7][9]}
Foot Protection	Closed-toe shoes	Chemical-resistant boots or shoe covers are recommended, with pant legs worn outside the boots. ^{[6][9]}

Donning and Doffing PPE Workflow

The following diagram illustrates the correct sequence for putting on and taking off personal protective equipment to minimize contamination risk.^[6]



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